

Technical Support Center: 2,2'-Azobis(2,4-dimethylvaleronitrile) in Reaction Media

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Compound of Interest

Compound Name: 2,2'-Azobis(2,4-dimethylvaleronitrile)

Cat. No.: B025897

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Welcome to the technical support center for **2,2'-Azobis(2,4-dimethylvaleronitrile)** (ADVN), a versatile, low-temperature radical initiator. This resource is designed for researchers, scientists, and drug development professionals to address common challenges encountered during its use, with a specific focus on solubility issues within reaction media.

Frequently Asked Questions (FAQs)

Q1: What is **2,2'-Azobis(2,4-dimethylvaleronitrile)** and what are its primary applications?

A1: **2,2'-Azobis(2,4-dimethylvaleronitrile)**, also known as ADVN or under the trade name V-65, is a white crystalline solid. It is an oil-soluble azo compound widely used as a free-radical initiator in polymerization reactions.^{[1][2]} Its key feature is its ability to initiate polymerization at lower temperatures compared to other common initiators like AIBN.^[1] This makes it particularly suitable for the polymerization of acrylics, vinyl acetate, and in the production of PVC and other polymers.^{[2][3][4]}

Q2: In which solvents is **2,2'-Azobis(2,4-dimethylvaleronitrile)** soluble?

A2: **2,2'-Azobis(2,4-dimethylvaleronitrile)** is soluble in a variety of common organic solvents. These include:

- Acetone

- Benzene
- Toluene
- Methanol
- Ether
- N,N-dimethylformamide (DMF)[1][4]

It is insoluble in water.[1][2][3]

Q3: What is the 10-hour half-life of **2,2'-Azobis(2,4-dimethylvaleronitrile)**?

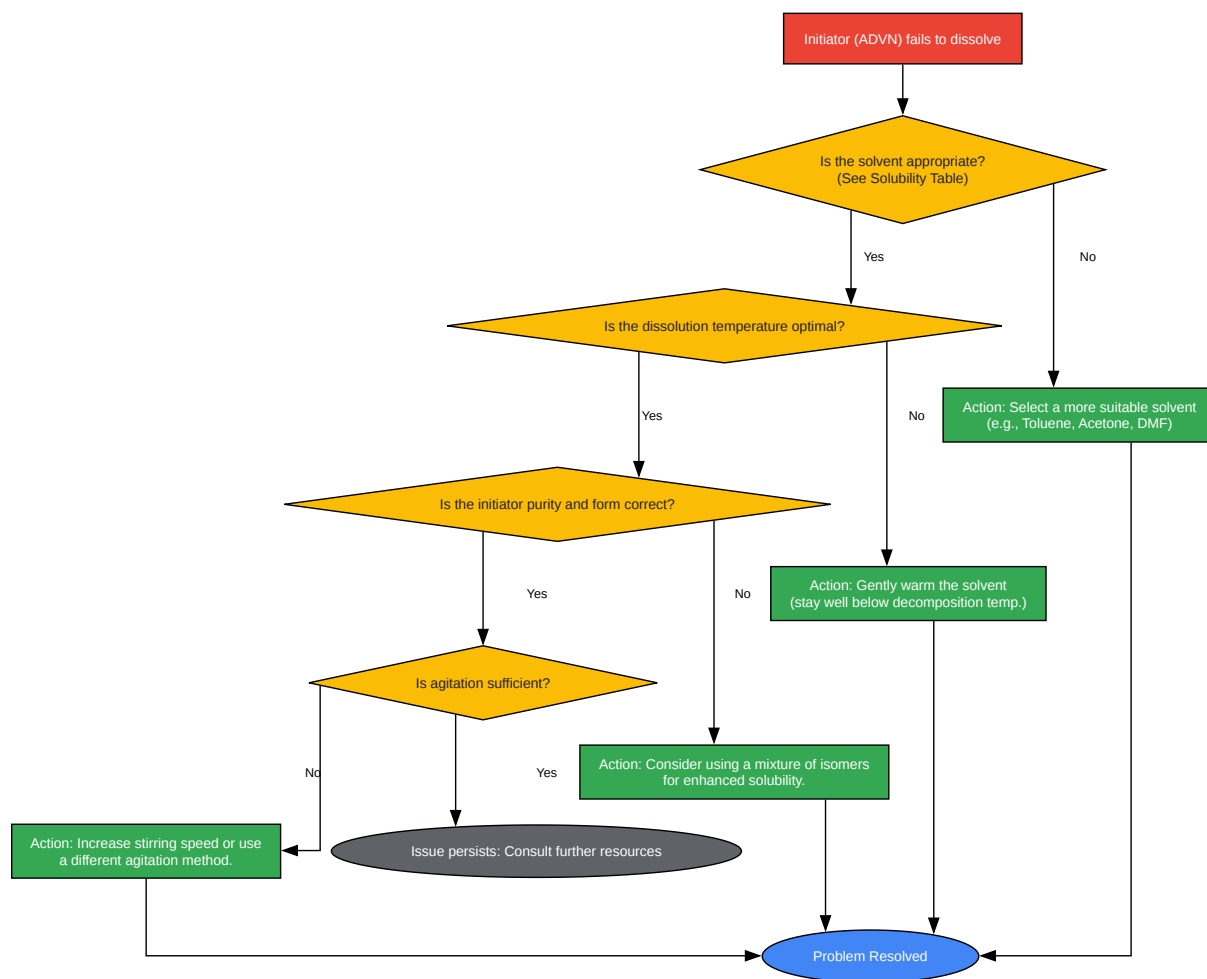
A3: The 10-hour half-life of **2,2'-Azobis(2,4-dimethylvaleronitrile)** in a toluene solution is 51°C.[5] This is a critical parameter for designing polymerization reactions as it indicates the temperature at which 50% of the initiator will decompose in 10 hours.

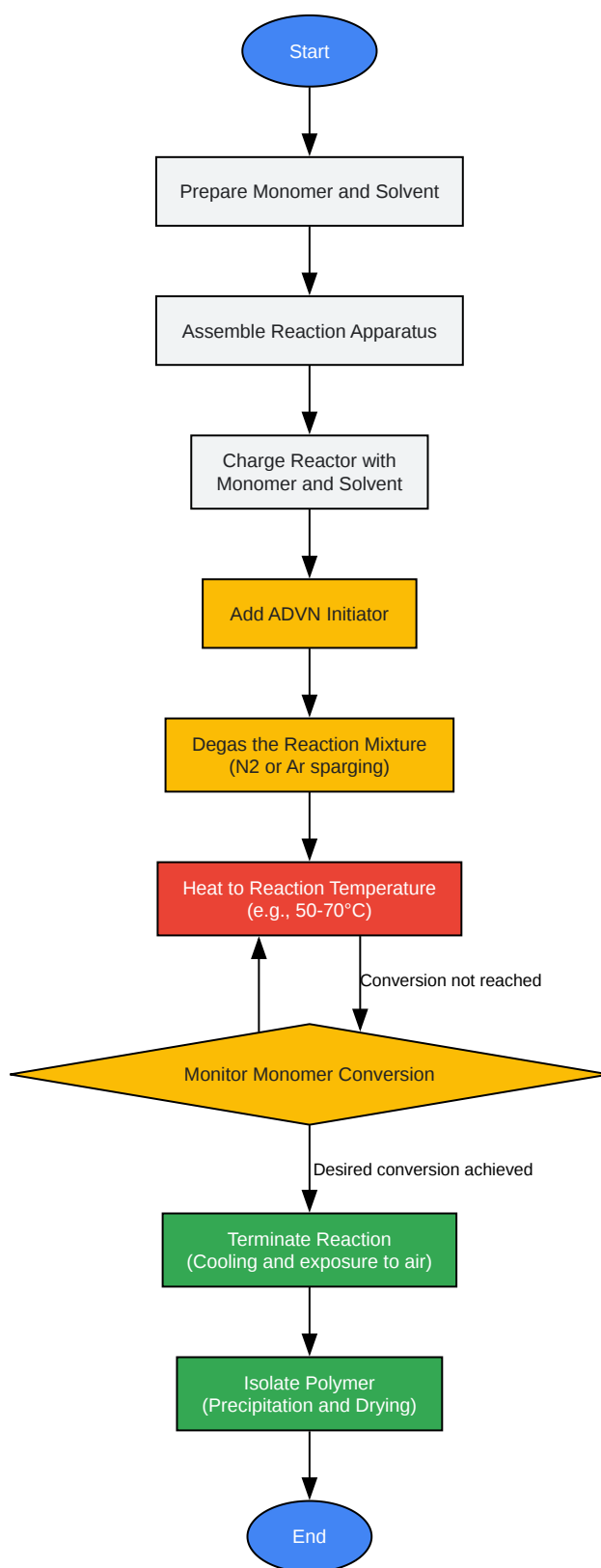
Troubleshooting Guide: Solubility Issues

Difficulties in dissolving **2,2'-Azobis(2,4-dimethylvaleronitrile)** can significantly impact the homogeneity of the reaction mixture and, consequently, the kinetics of polymerization and the properties of the final polymer. This guide provides a systematic approach to troubleshooting solubility problems.

Problem: The initiator is not dissolving or is dissolving very slowly in the chosen solvent.

Below is a logical workflow to diagnose and resolve this issue.





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References

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